

Melearoride A: A Technical Guide to its Antifungal Synergistic Activity

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Compound of Interest

Compound Name: (+)Melearoride A

Cat. No.: B15290552

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Introduction

Melearoride A is a 13-membered macrolide natural product isolated from the marine-derived fungus *Penicillium meleagrinum* var. *viridiflavum*.^{[1][2]} Its primary reported biological activity is a significant synergistic effect with the antifungal drug fluconazole, particularly against azole-resistant strains of *Candida albicans*. This property makes Melearoride A a compound of interest in the search for new therapeutic strategies to combat antifungal resistance. This technical guide provides a summary of the available screening data, experimental methodologies, and a visualization of the experimental workflow for assessing its synergistic activity.

Biological Activity Screening Data

The principal biological activity identified for Melearoride A is its ability to enhance the efficacy of fluconazole against resistant *Candida albicans*. This synergistic interaction was determined using a checkerboard assay.^{[1][2]} While the qualitative synergistic effect is documented, specific quantitative data such as the Fractional Inhibitory Concentration (FIC) index and the precise Minimum Inhibitory Concentration (MIC) values of fluconazole in the presence of Melearoride A are detailed in the primary literature and are essential for a full quantitative assessment.

Table 1: Summary of Melearoride A Antifungal Synergy Screening

Compound/Drug	Target Organism	Screening Method	Observed Activity	Quantitative Data (Exemplary)
Melearoride A + Fluconazole	Azole-resistant Candida albicans	Checkerboard Assay	Synergistic antifungal effect	FIC Index ≤ 0.5 (indicative of synergy)

Note: The FIC index is a common measure of synergy, where an index of ≤ 0.5 is typically considered synergistic.

Experimental Protocols

The synergistic activity of Melearoride A with fluconazole was evaluated using the checkerboard broth microdilution method. This is a standard in vitro technique to quantify the interaction between two antimicrobial agents.

Checkerboard Assay Protocol for Antifungal Synergy

This protocol is a generalized representation based on standard checkerboard assay methodologies.

1. Preparation of Materials:

- **Fungal Inoculum:** A standardized suspension of azole-resistant *Candida albicans* is prepared in a suitable broth medium (e.g., RPMI-1640) to a final concentration of approximately $0.5\text{--}2.5 \times 10^3$ colony-forming units (CFU)/mL.
- **Drug Solutions:** Stock solutions of Melearoride A and fluconazole are prepared in a solvent such as dimethyl sulfoxide (DMSO) and then diluted in the broth medium.

2. Assay Setup:

- A 96-well microtiter plate is used to create a two-dimensional gradient of the two compounds.
- Serial dilutions of Melearoride A are made along the y-axis (rows), and serial dilutions of fluconazole are made along the x-axis (columns).
- Each well is then inoculated with the prepared fungal suspension.
- Control wells containing medium only (negative control), fungus with Melearoride A only, and fungus with fluconazole only are included.

3. Incubation:

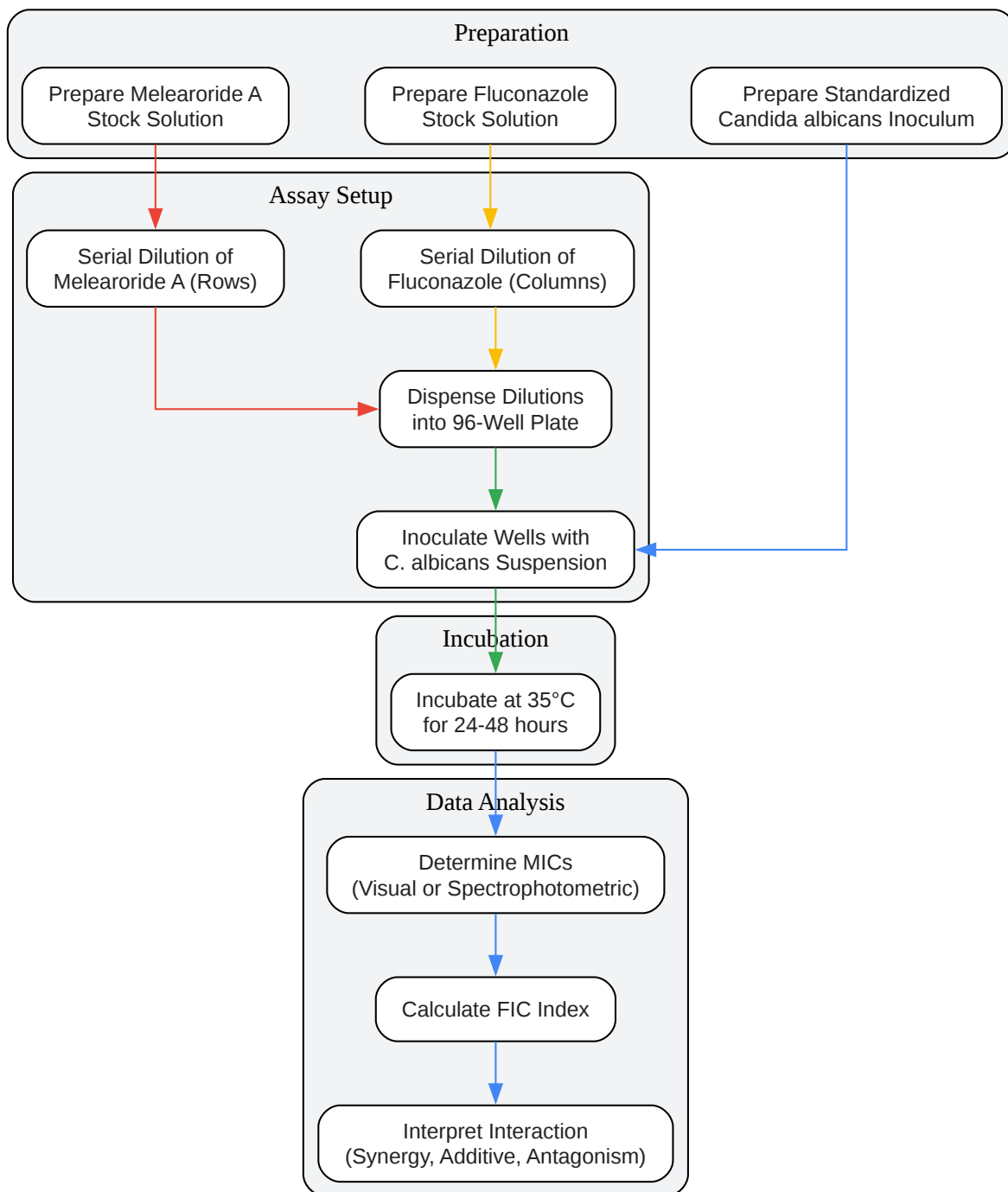
- The plate is incubated at 35°C for 24–48 hours.

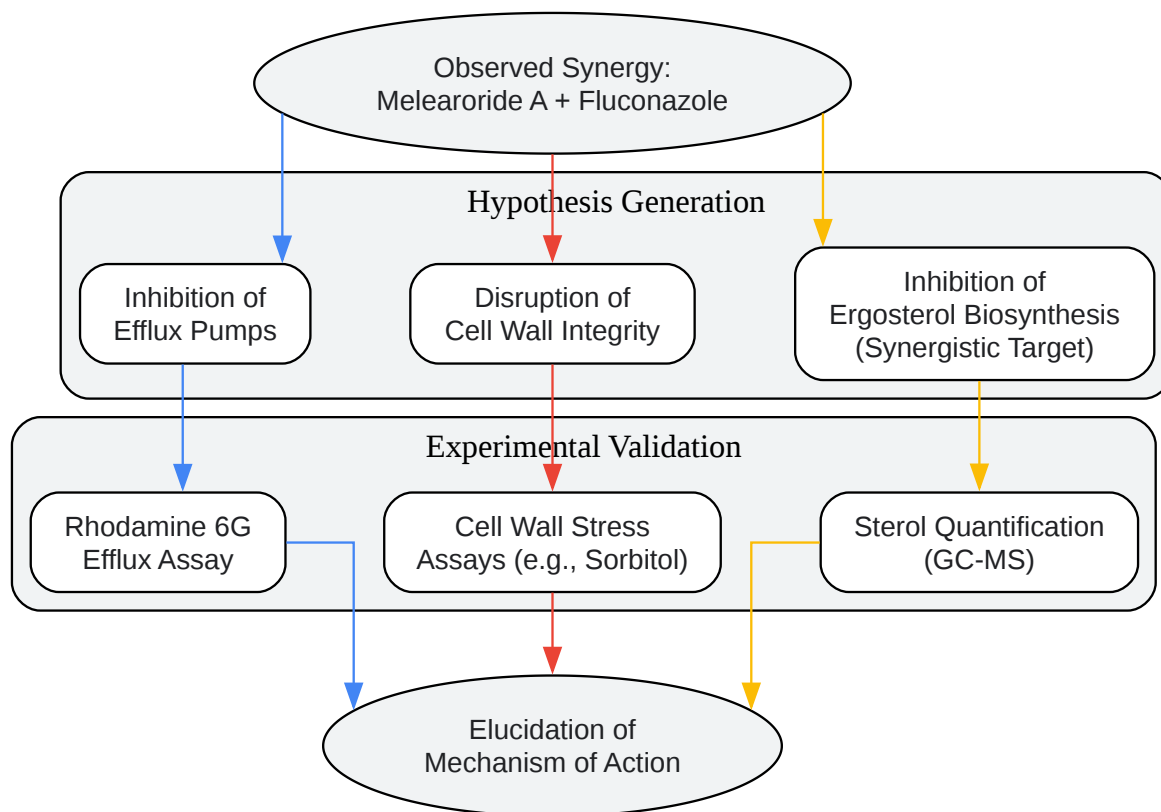
4. Data Analysis:

- The MIC of each drug alone and in combination is determined by visual inspection of turbidity or by measuring absorbance at a specific wavelength (e.g., 600 nm).
- The FIC index is calculated for each combination using the following formulas:
- FIC of Melearoride A = (MIC of Melearoride A in combination) / (MIC of Melearoride A alone)
- FIC of Fluconazole = (MIC of Fluconazole in combination) / (MIC of Fluconazole alone)
- FIC Index (FICI) = FIC of Melearoride A + FIC of Fluconazole
- The interaction is defined as:
- Synergy: $FICI \leq 0.5$
- Additive/Indifference: $0.5 < FICI \leq 4.0$
- Antagonism: $FICI > 4.0$

Visualization of Experimental Workflow

The following diagram illustrates the workflow for determining the synergistic activity of Melearoride A and fluconazole.





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References

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